

In-Depth Technical Guide: 3-Dimethylaminobenzoyl Chloride Hydrochloride Safety

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Compound of Interest

Compound Name: *3-Dimethylaminobenzoyl chloride hydrochloride*

Cat. No.: *B055449*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **3-Dimethylaminobenzoyl chloride hydrochloride** (CAS No. 117500-61-5), a chemical intermediate utilized in organic synthesis, particularly in the pharmaceutical industry. This document is intended to be a key resource for researchers, scientists, and drug development professionals to ensure its safe handling and use.

Chemical Identification

Proper identification is the first step in ensuring chemical safety. The following table summarizes the key identifiers for **3-Dimethylaminobenzoyl chloride hydrochloride**.

Identifier	Value
Chemical Name	3-(Dimethylamino)benzoyl chloride hydrochloride
CAS Number	117500-61-5
Molecular Formula	C ₉ H ₁₁ Cl ₂ NO
Molecular Weight	220.10 g/mol
IUPAC Name	3-(dimethylamino)benzoyl chloride;hydrochloride
Synonyms	3-dimethylamino benzoyl chloride hydrochloride, 3-dimethylaminobenzoyl chloride hcl, 3-dimethylamino-benzoyl chloride hydrochloride salt
InChI Key	NUDQPATXNFWFNK-UHFFFAOYSA-N
SMILES Code	<chem>O=C(Cl)C1=CC=CC(N(C)C)=C1.[H]Cl</chem>

Hazard Identification and Classification

There are some discrepancies in the hazard classification of **3-Dimethylaminobenzoyl chloride hydrochloride** among suppliers. It is crucial to consult the specific Safety Data Sheet (SDS) provided by your supplier. The following table summarizes the observed GHS classifications.

Classification Source	GHS Pictogram(s)	Signal Word	Hazard Statements
Supplier A	Corrosion, Health Hazard, Exclamation Mark	Danger	H302: Harmful if swallowedH312: Harmful in contact with skinH314: Causes severe skin burns and eye damageH332: Harmful if inhaled[1][2]
Supplier B	Exclamation Mark	Warning	H302: Harmful if swallowedH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation[3]

Precautionary Statements: A comprehensive list of precautionary statements includes, but is not limited to: P260, P261, P264, P270, P271, P280, P301+P312, P301+P330+P331, P302+P352, P303+P361+P353, P304+P340, P305+P351+P338, P310, P363, P405, and P501.[1][2][3]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is essential for its safe handling and storage.

Property	Value
Physical State	Solid (Powder or lumps)[4]
Appearance	Pale cream to cream to yellow to brown
Odor	No information available
Melting Point	131°C to 133°C[4]
Purity	Commonly available as 90%, 95%, or 98%[3][4] [5]
Sensitivity	Moisture sensitive[4]
LogP	2.27
Hydrogen Bond Acceptors	2
Fsp3	0.22

First-Aid Measures

In case of exposure, immediate action is critical. The following table outlines the recommended first-aid measures.

Exposure Route	First-Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Immediately call a POISON CENTER or doctor. [2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. Call a physician immediately. [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor. [2]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. [2]

Handling, Storage, and Transport

Proper handling and storage procedures are vital to prevent accidents and exposure.

Handling:

- Use only outdoors or in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Wear protective gloves, protective clothing, eye protection, and face protection.[\[2\]](#)[\[3\]](#)
- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Do not eat, drink, or smoke when using this product.[\[3\]](#)

Storage:

- Store in a well-ventilated place. Keep the container tightly closed.[\[2\]](#)

- Store locked up.[3]
- Keep in a dry, cool place.[2] The substance is moisture-sensitive.[4]

Transport Information:

Parameter	Value
UN Number	UN3261
Proper Shipping Name	Corrosive solid, acidic, organic, n.o.s. (3-Dimethylaminobenzoyl chloride hydrochloride) [6]
Transport Hazard Class	8

| Packing Group | II |

Toxicological Information

Specific quantitative toxicological data, such as LD50 or LC50 values, for **3-Dimethylaminobenzoyl chloride hydrochloride** are not readily available in the public domain. The hazard classifications provided by suppliers are likely based on the chemical structure and data from analogous compounds.

Experimental Protocols

The safety of chemical substances is assessed through standardized experimental protocols. The following are summaries of OECD guidelines relevant to the potential hazards of **3-Dimethylaminobenzoyl chloride hydrochloride**.

Skin Corrosion/Irritation (Based on OECD Guideline 431)

This in vitro test method assesses the potential of a chemical to cause skin corrosion. It utilizes a reconstructed human epidermis (RhE) model that mimics the properties of the upper layers of human skin.[5]

Methodology:

- The test chemical is applied topically to the RhE tissue.
- The tissue is exposed to the chemical for specific time points (e.g., 3 minutes and 1 hour).
- After exposure, the viability of the skin cells is determined using a cell viability assay (e.g., MTT assay).
- The substance is classified as corrosive if the cell viability falls below a certain threshold.[\[7\]](#)

Serious Eye Damage/Eye Irritation (Based on OECD Guideline 492)

This in vitro method evaluates the potential of a chemical to cause eye irritation or serious eye damage using a reconstructed human cornea-like epithelium (RhCE) model.[\[1\]](#)

Methodology:

- The test substance is applied to the surface of the RhCE tissue.
- Following a defined exposure period, the viability of the corneal cells is measured.
- A chemical is identified as not requiring classification for eye irritation or serious eye damage if the cell viability remains above a specific threshold.[\[4\]](#)

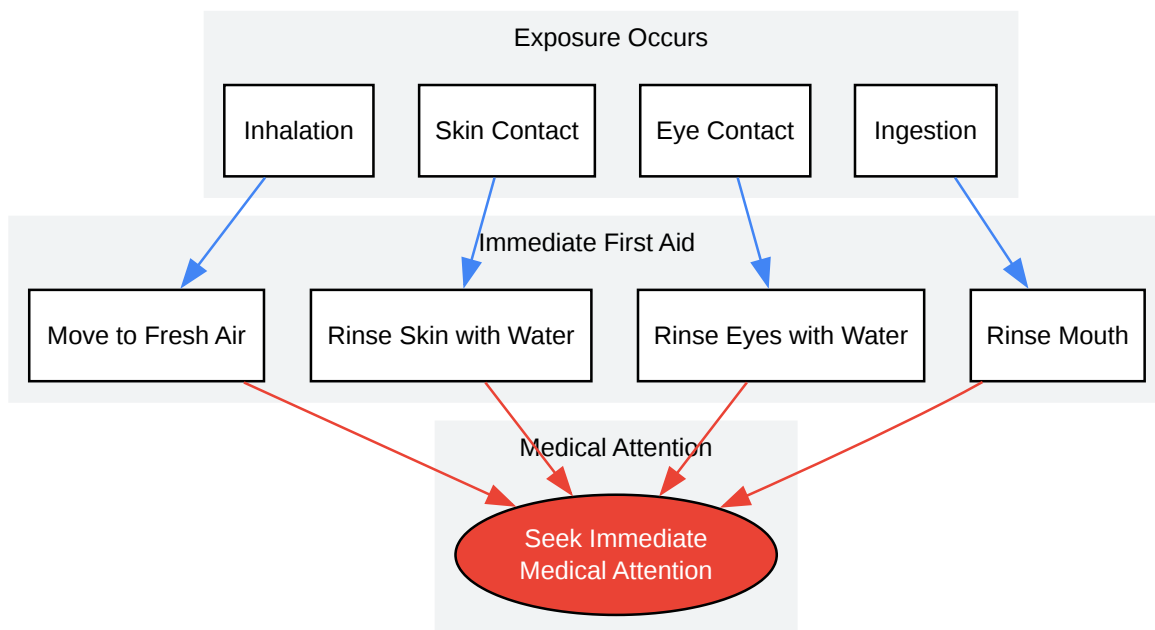
Acute Oral Toxicity (Based on OECD Guideline 423)

The Acute Toxic Class Method is a stepwise procedure used to assess the acute oral toxicity of a substance. It uses a reduced number of animals compared to traditional methods.[\[8\]](#)

Methodology:

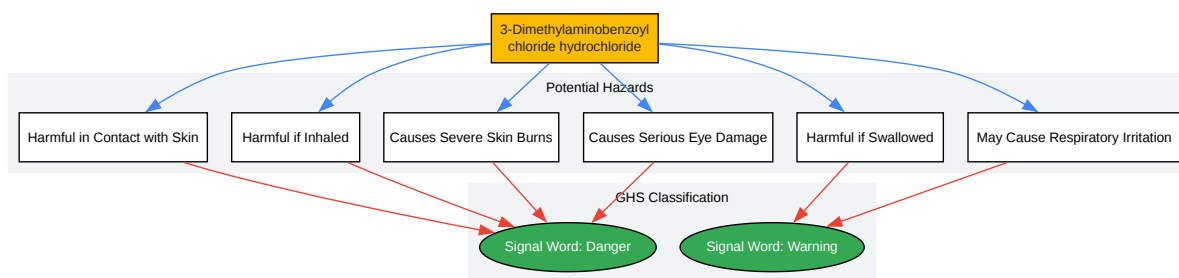
- A small group of animals is dosed at a specific starting dose level.
- The outcome (mortality or survival) determines the next dosing step (either a higher or lower dose).
- The results allow for the classification of the substance into one of several toxicity categories based on the observed effects at different dose levels.[\[2\]](#)

Diagrams



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Caption: Workflow for First-Aid Response to Exposure.



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Caption: GHS Hazard Classification Pathways.

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